

# 2,3,3-trimethyl-3H-indole-5-sulfonic acid molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2,3,3-trimethyl-3H-indole-5-sulfonic acid
Cat. No.:	B154403

[Get Quote](#)

## In-Depth Technical Guide: 2,3,3-trimethyl-3H-indole-5-sulfonic acid

This technical guide provides a comprehensive overview of **2,3,3-trimethyl-3H-indole-5-sulfonic acid**, a key intermediate in the synthesis of fluorescent dyes. The guide is intended for researchers, scientists, and professionals in the field of drug development and bio-imaging, detailing its molecular characteristics, synthesis, and application in the generation of cyanine dyes for biological research.

## Molecular Structure and Properties

**2,3,3-trimethyl-3H-indole-5-sulfonic acid** is a heterocyclic organic compound featuring a sulfonated indolenine core.<sup>[1]</sup> The presence of the sulfonic acid group significantly enhances its water solubility, a critical property for its use in biological and aqueous systems.<sup>[1][2]</sup> The core structure is a bicyclic system composed of a benzene ring fused to a pyrrole ring, with methyl groups at the C2 and C3 positions and a sulfonic acid substituent at the C5 position.

The molecular structure can be represented by the SMILES string:

O=S(C1=CC2=C(C=C1)N=C(C)C2(C)C)(O)=O.

## Quantitative Data Summary

The key quantitative properties of **2,3,3-trimethyl-3H-indole-5-sulfonic acid** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub> S
Molecular Weight	239.29 g/mol
CAS Number	132557-72-3
Physical Form	Pink solid
Topological Polar Surface Area	75.1 Å <sup>2</sup>

## Experimental Protocols

This section details the synthesis of **2,3,3-trimethyl-3H-indole-5-sulfonic acid** and its subsequent use as a precursor in the synthesis of a water-soluble pentamethine indocyanine dye (a sulfo-Cy5 derivative).

### Synthesis of 2,3,3-trimethyl-3H-indole-5-sulfonic acid

This protocol is based on the Fischer indole synthesis.

Materials:

- 4-Hydrazinobenzenesulfonic acid
- 3-Methyl-2-butanone
- Acetic acid

Procedure:

- To a flask equipped with a magnetic stirrer and a reflux condenser, add acetic acid (5 mL), 3-methyl-2-butanone (1.67 mL), and 4-hydrazinobenzenesulfonic acid (1 g).[\[2\]](#)
- Heat the mixture to reflux for three hours.[\[2\]](#)

- Cool the reaction mixture until a pink solid precipitates.[2]
- Collect the precipitated product by filtration. The resulting compound is **2,3,3-trimethyl-3H-indole-5-sulfonic acid**.[2]

## Synthesis of a Water-Soluble Pentamethine Indocyanine Dye

This protocol describes the synthesis of a sulfo-Cy5 carboxylic acid, a fluorescent dye, using the potassium salt of **2,3,3-trimethyl-3H-indole-5-sulfonic acid** as a key intermediate.

### Step 1: Preparation of Potassium 2,3,3-trimethyl-3H-indole-5-sulfonate

- Dissolve 4-hydrazinobenzenesulfonic acid hemihydrate (25 g, 127 mmol) and 3-methyl-2-butanone (40 mL, 371 mmol) in acetic acid (75 mL).[3][4]
- Heat the mixture to reflux for 3 hours.[3][4]
- Cool the solution to 4 °C and collect the precipitate by filtration.[3][4]
- Dissolve the residue in methanol and precipitate the potassium salt by adding a saturated solution of potassium hydroxide in 2-propanol.[3][4]
- Collect the product by filtration, wash with 2-propanol and diethyl ether, and dry in vacuo to obtain the purple solid of Potassium 2,3,3-trimethyl-3H-indole-5-sulfonate.[3][4]

### Step 2: Preparation of Sulfonated Indolium Salts

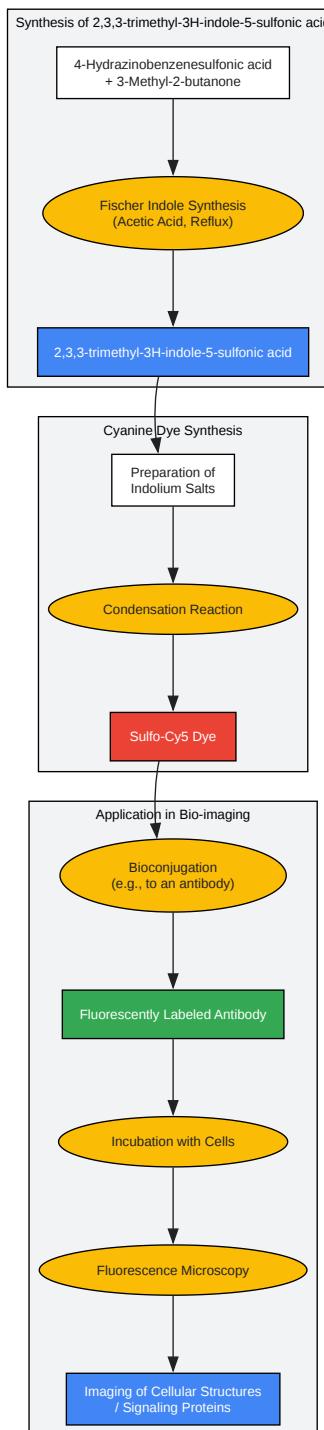
- 1,2,3,3-Tetramethyl-3H-indolium-5-sulfonate iodide: Suspend the potassium salt from Step 1 (4 g, 14.4 mmol) in iodomethane (15 mL) and stir at 40 °C for 6 hours. Collect the precipitate by filtration and wash with acetone.[3][4]
- 1-(5-Carboxypentyl)-2,3,3-trimethyl-3H-indolium-5-sulfonate bromide: Mix the potassium salt from Step 1 (4 g, 14.4 mmol) with 6-bromohexanoic acid (3.25 g, 16.7 mmol) in chlorobenzene (35 mL) and heat at 110 °C for 12 hours. After cooling, decant the chlorobenzene, and triturate the residue with 2-propanol, followed by filtration and washing. [3][4]

### Step 3: Synthesis of Sulfo-Cy5 Carboxylic Acid

- Stir a solution of 1-(5-carboxypentyl)-2,3,3-trimethyl-3H-indolium-5-sulfonate bromide (200 mg, 0.56 mmol) and malonaldehyde dianilide hydrochloride (176 mg, 0.68 mmol) in acetic anhydride (1.5 mL) at 120 °C for 30 minutes.[4]
- Cool the reaction mixture to room temperature.[4]
- Add a solution of 1,2,3,3-tetramethyl-3H-indolium-5-sulfonate iodide (199 mg, 0.79 mmol) in pyridine (1.5 mL).[4]
- Stir the reaction mixture at room temperature in the dark for 24 hours to yield the sulfo-Cy5 carboxylic acid.[4]

## Application Workflow: From Synthesis to Bio-imaging

**2,3,3-trimethyl-3H-indole-5-sulfonic acid** is not typically directly involved in signaling pathways. Instead, it serves as a crucial building block for fluorescent probes, like cyanine dyes, which are then used to study various biological processes, including cellular signaling.[5] [6] The following diagram illustrates the general workflow from the synthesis of the precursor to the application of the derived cyanine dye in fluorescence microscopy.



[Click to download full resolution via product page](#)

Workflow from precursor synthesis to bio-imaging application.

The workflow begins with the synthesis of **2,3,3-trimethyl-3H-indole-5-sulfonic acid**, which is then used to create a more complex cyanine dye. This dye can be conjugated to a biomolecule,

such as an antibody, to create a specific fluorescent probe. This probe is then used in applications like fluorescence microscopy to visualize and study specific targets within cells, thereby providing insights into their function and associated signaling pathways.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3,3-trimethyl-3H-indole-5-sulfonic acid | 132557-73-4 | Benchchem [benchchem.com]
- 2. 2,3,3-Trimethyl-3H-indole-5-sulfonic acid synthesis - chemicalbook [chemicalbook.com]
- 3. sciforum.net [sciforum.net]
- 4. mdpi.com [mdpi.com]
- 5. biolinkk.com [biolinkk.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2,3,3-trimethyl-3H-indole-5-sulfonic acid molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154403#2-3-3-trimethyl-3h-indole-5-sulfonic-acid-molecular-structure-and-weight\]](https://www.benchchem.com/product/b154403#2-3-3-trimethyl-3h-indole-5-sulfonic-acid-molecular-structure-and-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)